

Application Notes: Preparation and Use of Angoline Hydrochloride Stock Solution in DMSO

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Compound of Interest		
Compound Name:	Angoline hydrochloride	
Cat. No.:	B8118353	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Angoline hydrochloride** is a potent and selective small-molecule inhibitor of the Interleukin-6/Signal Transducer and Activator of Transcription 3 (IL-6/STAT3) signaling pathway. [1][2][3][4] Isolated from Zanthoxylum nitidum, it has demonstrated anticancer activity by inhibiting STAT3 phosphorylation and the expression of its target genes, which leads to the suppression of cancer cell proliferation.[1][4][5] These application notes provide detailed protocols for the preparation of **Angoline hydrochloride** stock solutions using Dimethyl Sulfoxide (DMSO) and its subsequent application in common in vitro assays.

Chemical and Physical Properties

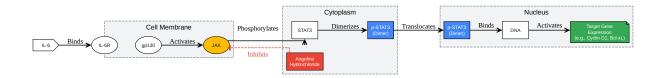
Angoline hydrochloride is typically supplied as a solid powder.[6][7] Proper characterization is essential for accurate stock solution preparation.

Property	Value	Reference
Chemical Formula	C22H22CINO5	[2][6]
Molecular Weight	415.87 g/mol	[2][6]
CAS Number	1071676-04-4	[2][6]
Appearance	Solid Powder	[6][7]
Purity	≥98%	[6]



Mechanism of Action: IL-6/STAT3 Pathway Inhibition

Angoline hydrochloride exerts its biological effects by selectively targeting the STAT3 signaling pathway. Upon stimulation by cytokines like IL-6, Janus kinases (JAKs) phosphorylate STAT3. This phosphorylation event causes STAT3 to dimerize, translocate to the nucleus, and activate the transcription of target genes involved in cell proliferation and survival. Angoline hydrochloride specifically inhibits the phosphorylation of STAT3, thereby blocking these downstream events.[1][5][8]



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Caption: IL-6/STAT3 signaling pathway and the inhibitory action of **Angoline hydrochloride**.

Quantitative Data Summary

The following tables provide a summary of the inhibitory activity and solubility/storage information for **Angoline hydrochloride**.

Table 1: Inhibitory Activity



Target/Assay	IC50 Value	Cell Lines	Reference
STAT3 Pathway	11.56 μΜ	STAT3-responsive reporter assay	[1][4][5]
STAT1 Pathway	>100 µM	-	[1][4]
NF-κB Pathway	>100 µM	-	[1][4]
Cell Proliferation	3.14 μΜ	HepG2 (Human liver cancer)	[5][9]
Cell Proliferation	3.32 μΜ	MDA-MB-231 (Human breast cancer)	[9]
Cell Proliferation	4.72 μΜ	H4 (Human neuroglioma)	[9]

Table 2: Solubility and Storage Recommendations

Form	Solvent	Max Solubility	Storage Temperatur e	Shelf Life	Reference
Powder	-	-	-20°C	3 years	[4][8]
Stock Solution	DMSO	≥30 mg/mL (79.07 mM)	-20°C (protect from light)	1 month	[8][9]
-80°C	6-12 months	[4][9]			

Note: The solubility data is for Angoline base; the hydrochloride salt is expected to have comparable or greater solubility in DMSO. Sonication is recommended to aid dissolution.[8]

Protocol: Preparing Angoline Hydrochloride Stock Solution (10 mM)







This protocol describes the preparation of a 10 mM stock solution in DMSO. It is critical to use high-purity, anhydrous DMSO to ensure stability and complete dissolution.[9]

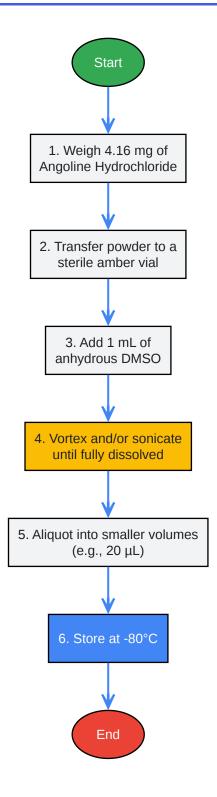
Materials:

- Angoline hydrochloride powder (MW: 415.87 g/mol)
- Anhydrous, molecular biology grade DMSO
- Sterile, amber microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- · Pipettors and sterile tips

Equipment:

- Vortex mixer
- Bath sonicator





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Caption: Workflow for preparing Angoline hydrochloride DMSO stock solution.

Step-by-Step Procedure:



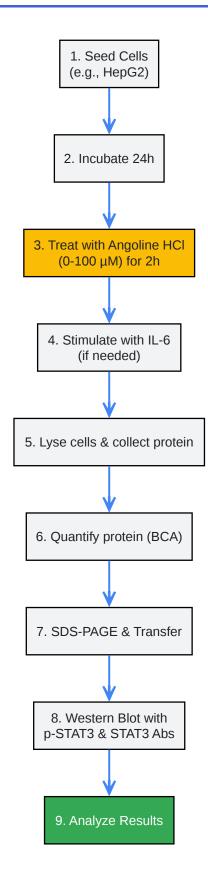
- Calculation: To prepare a 10 mM solution, calculate the required mass:
 - Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L × 0.001 L × 415.87 g/mol = 4.1587 mg
- Weighing: On a calibrated analytical balance, carefully weigh approximately 4.16 mg of Angoline hydrochloride powder and record the exact weight.
- Dissolution:
 - Transfer the weighed powder into a sterile amber vial to protect it from light.
 - Based on the exact weight, calculate the precise volume of DMSO needed to achieve a 10 mM concentration. For 4.16 mg, add 1.0 mL of anhydrous DMSO.
 - Cap the vial tightly and vortex thoroughly.
 - If the powder does not dissolve completely, place the vial in a bath sonicator for 5-10 minutes until the solution is clear.[8][9] Gentle warming can also be applied if necessary.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, amber cryogenic vials.
 [9]
 - Label the vials clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -80°C for long-term stability (up to 6-12 months).[4][9]

Application Protocols

The following are example protocols for experiments where an **Angoline hydrochloride** DMSO stock solution would be used.

This protocol is designed to assess the inhibitory effect of **Angoline hydrochloride** on STAT3 phosphorylation in a cell-based assay.





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Caption: Experimental workflow for a STAT3 phosphorylation assay.



Procedure:

- Cell Seeding: Seed cells with constitutively active STAT3 (e.g., MDA-MB-231) or cells responsive to IL-6 (e.g., HepG2) in 6-well plates and allow them to adhere overnight.
- Preparation of Working Solutions: Dilute the 10 mM Angoline hydrochloride stock solution in fresh culture medium to achieve final desired concentrations (e.g., 0, 1, 5, 10, 25, 50 μM). Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.5% to avoid solvent toxicity.
- Treatment: Aspirate the old medium and add the medium containing the various concentrations of **Angoline hydrochloride**. Include a DMSO vehicle control. Incubate for the desired time, typically 1-2 hours.[1][4][9]
- Stimulation (Optional): If the cell line requires it, stimulate with a cytokine like IL-6 for 15-30 minutes before harvesting to induce STAT3 phosphorylation.
- Protein Extraction: Wash cells with ice-cold PBS, then lyse them with RIPA buffer containing protease and phosphatase inhibitors.
- Western Blotting: Quantify protein concentration, resolve equal amounts of protein lysate by SDS-PAGE, transfer to a PVDF membrane, and probe with primary antibodies against phospho-STAT3 (Tyr705) and total STAT3. Analyze bands using an appropriate imaging system.

This protocol measures the effect of **Angoline hydrochloride** on the metabolic activity of cancer cells as an indicator of cell proliferation.

Procedure:

- Cell Seeding: Seed cancer cells (e.g., HepG2, MDA-MB-231) in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Treatment: Prepare serial dilutions of Angoline hydrochloride in culture medium from the 10 mM DMSO stock. Treat cells with a range of concentrations (e.g., 0-100 μM) for 72 hours.
 [1][9] Include a DMSO vehicle control.



- MTT Addition: Add MTT reagent to each well and incubate for 2-4 hours at 37°C, allowing viable cells to form formazan crystals.
- Solubilization: Add solubilization solution (e.g., acidic isopropanol or DMSO) to dissolve the formazan crystals.
- Measurement: Read the absorbance at the appropriate wavelength (e.g., 570 nm) using a microplate reader.
- Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Safety Precautions

- Angoline Hydrochloride: Handle as a potentially hazardous chemical. Avoid inhalation, and contact with skin and eyes. Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- DMSO: DMSO is an excellent solvent that can facilitate the absorption of other chemicals through the skin.[10] Always wear chemical-resistant gloves (nitrile is suitable for short-term use) and handle in a well-ventilated area or chemical fume hood.

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